

13-Deoxycarminomycin: A Technical Overview of its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: 13-Deoxycarminomycin

Cat. No.: B1664541

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Introduction

13-Deoxycarminomycin is a naturally occurring anthracycline antibiotic produced by a mutant strain of *Streptomyces peucetius* var. *carminatus*.^[1] As a member of the anthracycline class of compounds, which includes potent and widely used chemotherapeutic agents like doxorubicin and daunorubicin, **13-deoxycarminomycin** has garnered interest for its cytotoxic properties and its role as a biosynthetic precursor. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activity, with a focus on its antitumor potential.

Chemical Structure and Properties

13-Deoxycarminomycin is a tetracyclic molecule with a quinone-hydroquinone chromophore, characteristic of anthracyclines, linked to a daunosamine sugar moiety. Its systematic IUPAC name is (8S, 10S)-10-(((2R, 4S, 5S, 6S)-4-Amino-5-hydroxy-6-methyltetrahydro-2H-pyran-2-yl)oxy)-8-ethyl-1, 6, 8, 11-tetrahydroxy-7, 8, 9, 10-tetrahydrotetracene-5, 12-dione.^[2]

A summary of its key chemical and physical properties is presented in the table below. It is important to note that some of the physical properties are predicted values and should be considered as estimates.

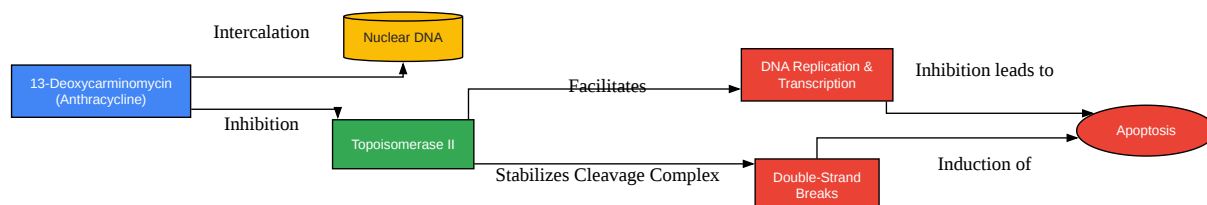
Property	Value	Source
Chemical Formula	C ₂₆ H ₂₉ NO ₉	[2]
Molecular Weight	499.52 g/mol	[2]
CAS Number	76034-18-9	[2]
Appearance	Solid, Very Dark Green to Black	
Boiling Point	713.1 ± 60.0 °C (Predicted)	
Density	1.57 ± 0.1 g/cm ³ (Predicted)	
pKa	6.48 ± 0.60 (Predicted)	
Solubility	Slightly soluble in Chloroform and DMSO	
Stability	Light Sensitive	

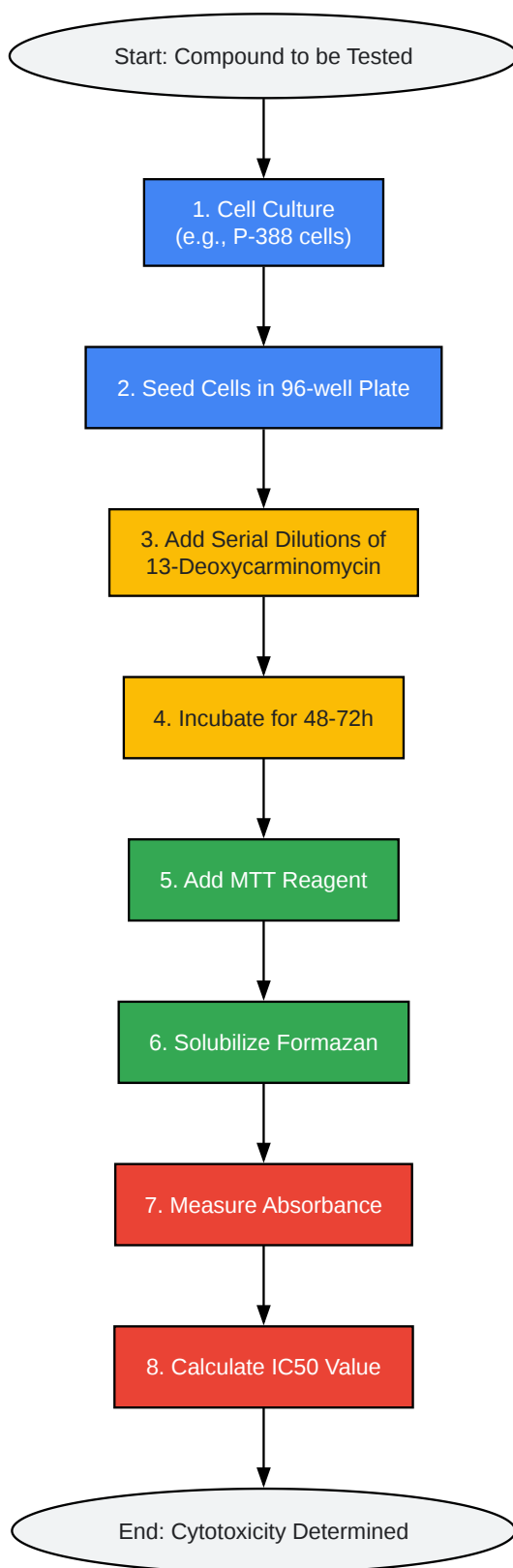
Biological Activity and Mechanism of Action

13-Deoxycarminomycin exhibits significant cytotoxic activity, notably against P-388 murine leukemia cells. As an anthracycline, its primary mechanism of antitumor activity is believed to involve the intercalation of its planar tetracyclic ring into the DNA double helix. This intercalation disrupts the normal helical structure, thereby interfering with critical cellular processes such as DNA replication and transcription.

Furthermore, anthracyclines are known inhibitors of topoisomerase II, an enzyme essential for resolving DNA topological problems during replication and transcription. By stabilizing the topoisomerase II-DNA cleavage complex, these compounds lead to the accumulation of double-strand breaks in DNA, ultimately triggering apoptotic cell death. While this is the generally accepted mechanism for anthracyclines, the specific interactions and downstream signaling events for **13-Deoxycarminomycin** have not been fully elucidated in the available literature.

The general mechanism of action for anthracyclines is depicted in the following diagram:





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References

- 1. 13-Deoxycarminomycin, a new biosynthetic anthracycline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. veeprho.com [veeprho.com]
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